

# Technical Support Center: Safe Handling of 2-Benzyloxybenzyl Chloride

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## Compound of Interest

Compound Name: 1-(Benzyloxy)-2-(chloromethyl)benzene

Cat. No.: B1269777

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This guide provides essential safety information, troubleshooting advice, and detailed protocols for researchers, scientists, and drug development professionals working with 2-benzyloxybenzyl chloride. Adherence to these guidelines is critical to ensure personal safety and prevent laboratory accidents.

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and potential issues that may arise during the handling and use of 2-benzyloxybenzyl chloride.

Q1: What are the primary hazards associated with 2-benzyloxybenzyl chloride?

A1: 2-Benzyloxybenzyl chloride is a hazardous chemical with multiple risks. It is a combustible liquid, toxic if inhaled, and harmful if swallowed or in contact with skin. It is corrosive and can cause severe skin burns and eye damage. Additionally, it may trigger an allergic skin reaction and is known to be a lachrymator (an irritant that causes tearing). It is also harmful to aquatic life.

Q2: What are the immediate first aid measures in case of exposure?

A2: Immediate action is crucial.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Seek immediate medical attention as corrosive injuries can be difficult to heal if not treated promptly.[3][4]
- Inhalation: Move the person into fresh air. If they are not breathing, give artificial respiration. Consult a physician immediately.[3][5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person and call a physician or poison control center immediately.[2][5]

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

A3: A complete protective suit is recommended.[3] At a minimum, you must wear:

- Gloves: Chemical-resistant gloves must be worn and inspected before use. Use proper glove removal technique to avoid skin contact.[3][6]
- Eye/Face Protection: Safety glasses with side-shields or goggles and a face shield are required.[3]
- Lab Coat: A lab coat or smock must be worn at all times.[7]
- Respiratory Protection: If there is a risk of inhaling vapors or aerosols, a NIOSH (US) or EN 166 (EU) approved respirator is required.[3]

Q4: My 2-benzyloxybenzyl chloride appears as a "white to yellow sticky oil to solid." Is this normal?

A4: Yes, this appearance is normal and is consistent with the physical state described for the substance.[8] However, if you observe a significant and unexpected change in color or consistency, it may indicate degradation or contamination.

Q5: What should I do if I spill a small amount of 2-benzyloxybenzyl chloride inside a chemical fume hood?

A5: For a small spill within a fume hood:

- Ensure the fume hood is operating correctly.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like Chemizorb® or dry sand.[\[5\]](#)
- Collect the absorbent material and spilled chemical into a suitable, closed container for hazardous waste disposal.[\[3\]](#)
- Clean the affected area thoroughly.
- Do not allow the substance to enter drains.[\[3\]](#)

Q6: How can I tell if the compound is decomposing, and what are the risks?

A6: Decomposition can be initiated by contact with incompatible materials (see Table 2) or high temperatures. Signs of decomposition may include a change in color or the evolution of fumes. Thermal decomposition can release irritating and toxic gases and vapors, such as carbon monoxide, carbon dioxide, phosgene, and hydrogen chloride gas.[\[9\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for 2-benzyloxybenzyl chloride and related compounds.

Property	Value	Source
Chemical Name	2-(Benzyloxy)benzyl chloride	N/A
CAS Number	23915-08-4	[10]
Molecular Formula	C <sub>14</sub> H <sub>13</sub> ClO	
Molecular Weight	232.71 g/mol	[8]
Appearance	White to Yellow Sticky Oil to Solid	[8]
Boiling Point	355.3 ± 22.0 °C at 760 Torr (Predicted)	[8]
Density	1.152 ± 0.06 g/cm <sup>3</sup> (Predicted)	[8]
Storage Temperature	2 to 8 °C (Refrigerator), under inert atmosphere	[3][8]
Flash Point	110 °C / 230 °F (for Benzyloxyacetyl chloride)	[2]

## Experimental Protocols

### Protocol 1: General Handling and Use

- Preparation: Before starting, ensure you have read and understood the Safety Data Sheet (SDS).[1][3] Clearly label all containers.[11]
- Location: All work must be conducted inside a certified chemical fume hood to minimize inhalation exposure.[1]
- Personal Protective Equipment (PPE): Don the required PPE as outlined in the FAQ section (gloves, goggles, face shield, lab coat).
- Dispensing: When transferring the chemical, use caution to avoid splashes or creating aerosols.[7] Pour from larger containers to smaller ones. Never pipette by mouth.[7][12]

- **Reaction Setup:** Ensure your reaction vessel is free of cracks or defects.<sup>[12]</sup> If heating, use a flameless heat source whenever possible.<sup>[12]</sup>
- **Post-Handling:** After use, tightly close the container. Wash hands thoroughly with soap and water after removing gloves and before leaving the lab.<sup>[3][7]</sup> Contaminated work clothing should not be allowed out of the workplace.

## Protocol 2: Storage

- **Container:** Keep the container tightly closed to prevent moisture contact and contamination.<sup>[9]</sup>
- **Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) as the material is moisture-sensitive.<sup>[9]</sup>
- **Location:** Store in a designated, well-ventilated, and cool area, such as a corrosives cabinet.<sup>[1][9]</sup> The recommended storage temperature is between 2-8°C.<sup>[3][8]</sup>
- **Segregation:** Keep away from incompatible materials. This includes bases, strong oxidizing agents, alcohols, amines, metals, and water.<sup>[1][9]</sup>
- **Access:** The storage area should be locked or accessible only to authorized personnel.

## Protocol 3: Spill Cleanup

- **Evacuation & Alerting:** Immediately alert personnel in the vicinity and evacuate the area if the spill is large or outside of a fume hood.
- **Ventilation:** Ensure the area is well-ventilated.
- **PPE:** Don appropriate PPE, including respiratory protection, before re-entering the area.
- **Containment:** Cover drains to prevent environmental release.
- **Absorption:** For liquid spills, use an inert, liquid-absorbent material (e.g., Chemizorb®, dry sand, earth).<sup>[5]</sup> Avoid using combustible absorbents.

- Collection: Carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for disposal.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste as hazardous material according to local, state, and federal regulations.

## Protocol 4: Waste Disposal

- Waste Identification: All waste containing 2-benzyloxybenzyl chloride must be treated as hazardous.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. Do not mix with incompatible waste streams.
- Excess Chemical: Do not attempt to return unused chemicals to the original container.[\[11\]](#)
- Contaminated Materials: Dispose of contaminated gloves, labware, and absorbent materials as hazardous waste.[\[3\]](#)
- Disposal Route: Arrange for disposal through a licensed hazardous waste disposal company. Do not pour down the sink or dispose of in regular trash.

## Visual Guides

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```
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```

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)